

High-Performance Quantification of Disperse Orange 118: Method Development and Validation

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Compound of Interest

Compound Name: Disperse orange 118

CAS No.: 158571-45-0

Cat. No.: B1176455

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Part 1: Core Directive & Technical Context

The Analytical Challenge: Identity and Ambiguity

Disperse Orange 118 (DO118) represents a unique challenge in analytical chemistry due to nomenclature inconsistencies in global chemical inventories. While often flagged in restricted substance lists (RSL) like Oeko-Tex Standard 100, it is frequently cross-referenced or chemically synonymous with Disperse Orange 37 (CAS 13301-61-6 / 12223-33-5) or Disperse Orange 76.[1][2]

Critical Technical Note: A specific CAS number, 158571-45-0, is often associated with **Disperse Orange 118** in commercial databases.[1][2][3][4] However, regulatory bodies (ECHA, EPA CompTox) have noted instances where this CAS is linked to "Direct Orange 118" or shares structural identity with the Disperse Orange 37 family.[1]

Therefore, this protocol is designed as a universal quantification framework for this azo dye class.[1] It prioritizes LC-MS/MS for absolute structural confirmation, mitigating the risk of false positives common in HPLC-DAD methods due to spectral overlap with other azo dyes.[1][2]

Regulatory Significance[1][5][6][7]

- Oeko-Tex Standard 100: Listed as a banned disperse dye with allergenic potential.[1][2]

- REACH Regulation (EC 1907/2006): Restricted due to the potential release of aromatic amines upon reductive cleavage.[5]
- DIN 54231 / ISO 16373: The governing standards for extraction and detection.

Part 2: Experimental Protocol (Self-Validating System)

Reagents and Chemicals[1][2]

- Reference Standard: **Disperse Orange 118** (or Disperse Orange 37, verify CAS 158571-45-0 or 13301-61-6).[1][2] Purity > 95%.
- Solvents: LC-MS Grade Methanol (MeOH), Acetonitrile (ACN), Water.[1][2]
- Additives: Ammonium Acetate (buffer), Formic Acid (ionization enhancer).[1][2]
- Extraction Solvent: Methanol (Standard DIN 54231 protocol).[6][7]

Sample Preparation Workflow

The extraction efficiency of disperse dyes from polyester matrices is temperature-dependent.[1][2] We utilize an ultrasonic extraction method validated against DIN 54231.

Step-by-Step Protocol:

- Cutting: Cut the textile sample into 5 x 5 mm pieces.
- Weighing: Accurately weigh 0.5 g (± 0.01 g) into a pressure-resistant glass vial.
- Extraction: Add 10 mL of Methanol.
- Ultrasonication: Place in an ultrasonic bath at 70°C for 30 minutes.
 - Expert Insight: 70°C is critical. Lower temperatures (<50°C) result in <80% recovery for high-molecular-weight disperse dyes.[1][2]
- Cooling: Allow to cool to room temperature (25°C).

- Filtration: Filter through a 0.2 μm PTFE membrane syringe filter into an amber HPLC vial.
 - Why PTFE? Nylon filters can bind azo dyes, causing signal loss.[1]

Instrumental Analysis: LC-MS/MS

This method uses a Triple Quadrupole Mass Spectrometer (QqQ) operating in Multiple Reaction Monitoring (MRM) mode for maximum sensitivity and selectivity.[1][2]

Chromatographic Conditions:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus C18, 100 x 2.1 mm, 1.8 μm). [1]
- Mobile Phase A: 5 mM Ammonium Acetate in Water (pH ~6.5).
- Mobile Phase B: Acetonitrile.
- Flow Rate: 0.3 mL/min.
- Injection Volume: 2-5 μL .
- Column Temp: 40°C.

Gradient Profile:

Time (min)	% Mobile Phase B	Event
0.00	10	Initial Hold
1.00	10	Start Gradient
8.00	95	Elution of Dyes
10.00	95	Wash
10.10	10	Re-equilibration

| 13.00 | 10 | End Run |[1][2]

Mass Spectrometry Parameters (MRM):

- Ionization: ESI Positive Mode (Disperse dyes protonate well).
- Source Temp: 350°C.
- Capillary Voltage: 3.5 kV.

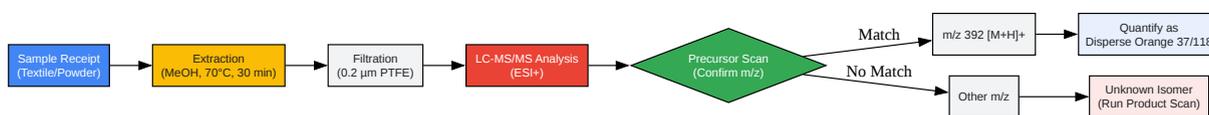
*Note: Transition values below are based on the structural analogue Disperse Orange 37 (MW 392.2), often the target for "Orange 118" analysis.[1] You must run a precursor scan on your specific standard to confirm.

- Precursor Ion:m/z 392.1 [M+H]⁺[2]
- Quantifier Ion:m/z 235.1 (Loss of nitrophenyl group)[2]
- Qualifier Ion:m/z 105.1

Part 3: Visualization & Logic

Analytical Workflow Diagram

The following diagram illustrates the decision logic for confirming the identity of **Disperse Orange 118**, accounting for the CAS ambiguity.



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Caption: Analytical decision tree for **Disperse Orange 118** quantification, incorporating mass confirmation.

Part 4: Expert Commentary & Troubleshooting

Causality in Method Design

- Why Ammonium Acetate? Disperse dyes are non-ionic but contain polar functional groups (nitro, amino).[1] Ammonium acetate provides sufficient ionic strength to prevent peak tailing on C18 columns without suppressing the ESI signal, which can happen with phosphate buffers.[1]
- Matrix Effects: Textile extracts often contain oligomers (cyclic trimers) from the polyester fiber. These elute late in the run. The 95% B wash step (8-10 min) is mandatory to prevent "ghost peaks" in subsequent injections.[1][2]

Self-Validation Steps

- Internal Standard: Use Disperse Blue 3-d3 or a similar deuterated azo dye as an internal standard added prior to extraction.[1][2] This corrects for solvent evaporation during the 70°C heating step.
- Linearity Check: The calibration curve (10 - 1000 ng/mL) must have $R^2 > 0.995$.
- Recovery Spike: Spike a blank polyester sample with 100 µg/kg of standard. Recovery must be 70-120% (per DIN 54231).[1][2]

Part 5: References

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